

In-Depth Technical Guide: Bis-methylquinolinium-pyridine-2,6-dicarboxamide Hybrid Structures

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Compound of Interest

Compound Name: *Quinoline-2,4-dicarboxamide*

CAS No.: 32743-31-0

Cat. No.: B11892043

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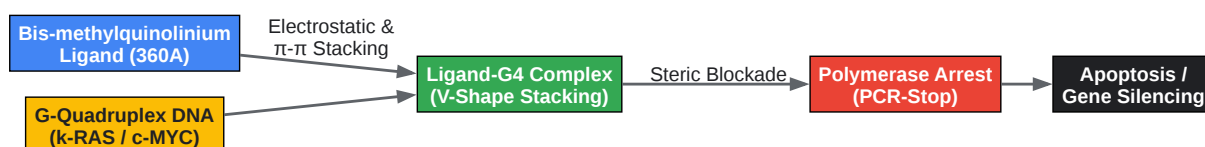
Executive Summary

The development of small molecules capable of selectively targeting non-canonical nucleic acid structures is a frontier in targeted oncology and molecular diagnostics. Among these, bis-methylquinolinium-pyridine-2,6-dicarboxamide hybrid structures—most notably the paradigmatic ligand 360A—have emerged as a highly versatile chemotype. By exploiting a preorganized structural geometry, these molecules function as potent and selective G-quadruplex (G4) stabilizers and sensitive fluorescent anion sensors. This guide deconstructs the structural causality, structure-activity relationships (SAR), and self-validating experimental workflows required to synthesize and evaluate these advanced molecular probes.

Molecular Architecture & Mechanism of Action

The efficacy of bis-methylquinolinium-pyridine-2,6-dicarboxamide derivatives is not accidental; it is the result of precise geometric and electrostatic engineering. The molecular architecture relies on three synergistic components:

- **The Pyridine-2,6-dicarboxamide Scaffold:** The central pyridine or naphthyridine module, combined with a carboxamide linker, exhibits restricted bond rotation. Causality: This steric impairment forces the ligand to adopt a highly rigid, "V-shape" conformation. This preorganized geometry perfectly mimics the planar, external surface of a terminal G-tetrad, maximizing stacking interactions .
- **Bis-quinolinium/Isoquinolinium Arms:** These extended aromatic systems provide the necessary surface area to anchor the molecule to the G-quadruplex via non-covalent -stacking.
- **N-Methylation (Charge Insertion):** The insertion of a positive charge upon the methylation of the quinoline/isoquinoline nitrogen is the primary driver of target selectivity. Causality: The cationic centers generate strong electrostatic attraction toward the polyanionic DNA backbone and the electronegative central channel of the G-quadruplex. This charge insertion is what shifts the molecule from a moderate binder to a highly selective G4 stabilizer over double-stranded DNA (dsDNA) .



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Mechanism of bis-methylquinolinium ligands stabilizing G4 DNA to induce polymerase arrest.

Structure-Activity Relationship (SAR) Dynamics

The functional output of these hybrid structures is highly sensitive to positional isomerism. A systematic SAR evaluation reveals how subtle shifts in atomic connectivity dictate biological and chemical utility.

G-Quadruplex Stabilization (Oncology Applications)

Thermal denaturation experiments and molecular dynamics (MD) simulations demonstrate that the relative spatial orientation of the two methylated quinoline rings determines the binding mode. Isomers possessing a 1,3-position between the charged methylquinolinium nitrogen and the amide linker are the most potent G4 stabilizers. This specific geometry aligns the cationic centers perfectly with the grooves of parallel G4 structures (such as those found in the k-RAS promoter), locking the DNA in a conformation that prevents polymerase processing . Conversely, non-methylated derivatives with a 1,4-position act only as moderate stabilizers with a preference for hybrid human telomeric (h-Telo) G4s.

Fluorescent Anion Sensing (Diagnostic Applications)

Beyond DNA binding, the rigid preorganization of the pyridine-2,6-dicarboxamide core makes it an exceptional hydrogen-bond donor for anion recognition in aqueous media. Dicarboxamide derivatives of 3- and 6-aminoquinoline exhibit unusually low

values (8.1–9.3) for amides. Causality: The high acidity of the amides, combined with the rigid receptor structure, allows for efficient ground-state complexation with nucleotides (e.g., ATP), pyrophosphate, and halides. This binding triggers a measurable fluorescence quenching effect, enabling these molecules to act as highly sensitive chemical sensors .

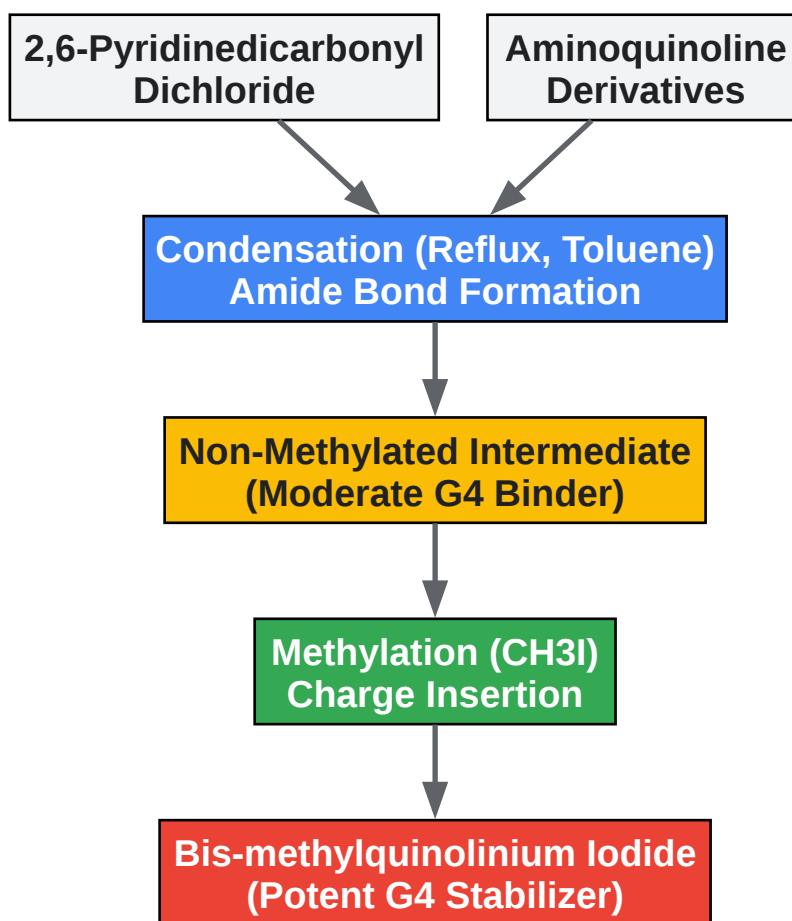
Quantitative SAR Profiling

Ligand Derivative	Methylation Status	Linker Position	Target Preference	Primary Application
Ligand 360A (2a)	Methylated	1,3-position	h-Telo, k-RAS (Parallel G4)	Potent G4 Stabilizer / Anti-cancer
Non-methylated analog	Unmethylated	1,4-position	h-Telo (Hybrid G4)	Moderate G4 Stabilizer
3-aminoquinoline derivative	Methylated	1,3-position	Nucleotides, Pyrophosphate	Fluorescent Anion Sensor
5-aminoquinoline derivative	Methylated	Variable	Poor binding affinity	Negative Control

Standardized Experimental Workflows

To ensure high scientific integrity, the following protocols are designed as self-validating systems. Internal controls are built into the methodology to rule out false positives and confirm mechanistic causality.

Workflow 1: Chemical Synthesis of Ligand Analogs



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Step-by-step synthesis workflow of bis-methylquinolinium-pyridine-2,6-dicarboxamide.

Step-by-Step Methodology:

- Condensation: React 2,6-pyridinedicarbonyl dichloride with the selected aminoquinoline or amino-isoquinoline isomer (1:2 molar ratio) in anhydrous toluene. Reflux the mixture for 12 hours.

- **Intermediate Isolation:** Cool the reaction to room temperature. Filter the resulting precipitate, wash with cold toluene and diethyl ether, and dry under vacuum to yield the non-methylated pyridine-2,6-dicarboxamide intermediate.
- **Methylation (Charge Insertion):** Suspend the intermediate in a polar aprotic solvent (e.g., DMF or acetonitrile). Add an excess of methyl iodide () and stir at 60°C for 24 hours.
- **Purification:** Precipitate the final bis-methylquinolinium iodide salt using diethyl ether. Filter and confirm purity via -NMR and high-resolution mass spectrometry (HRMS).

Workflow 2: Self-Validating FRET Melting Assay

This assay measures the thermal stabilization (

) of G4 structures by the ligand.

- **Self-Validating Mechanism:** The protocol mandates the inclusion of a double-stranded DNA competitor (ds26). If the ligand maintains a high for the G4 sequence despite the presence of excess ds26, the system self-validates that the ligand's affinity is strictly G4-selective, ruling out generalized electrostatic DNA binding.

Step-by-Step Methodology:

- **Oligonucleotide Preparation:** Dilute dual-labeled oligonucleotides (e.g., FAM at the 5'-end, TAMRA at the 3'-end) representing target G4s (h-Telo, k-RAS) to 400 nM in potassium cacodylate buffer (pH 7.4).
- **G4 Annealing:** Heat the oligonucleotides to 95°C for 5 minutes, then slowly cool to room temperature over 4 hours to allow proper intramolecular G4 folding.
- **Ligand Incubation:** In a 96-well PCR plate, mix the annealed G4 (final concentration 200 nM) with varying concentrations of the synthesized ligand (0.5 to 5

M). In parallel wells, add 10

M of unlabeled ds26 competitor.

- Thermal Denaturation: Process the plate in a real-time PCR thermocycler. Increase the temperature from 25°C to 95°C at a rate of 1°C/min, recording FAM fluorescence. Calculate the melting temperature () from the first derivative of the melting curve.

Workflow 3: PCR-Stop Assay

This assay evaluates the ligand's ability to physically block Taq polymerase by locking the DNA template in a G4 conformation.

- Self-Validating Mechanism: The assay runs a wild-type template (capable of forming G4) alongside a mutated template (incapable of forming G4). If polymerase extension is inhibited in the wild-type but proceeds normally in the mutant, the system proves that inhibition is caused by G4 stabilization, not by ligand-induced denaturation of the Taq polymerase enzyme itself.

Step-by-Step Methodology:

- Primer Annealing: Mix the DNA template (wild-type or mutant) with a fluorescently labeled complementary primer in PCR buffer. Heat to 95°C and cool to room temperature.
- Ligand Addition: Add the bis-methylquinolinium ligand at varying concentrations and incubate at room temperature for 30 minutes to allow G4-ligand complexation.
- Extension: Add Taq polymerase and dNTPs. Incubate at 60°C for 30 minutes to allow primer extension.
- Analysis: Stop the reaction with formamide loading dye. Resolve the products on a 15% denaturing polyacrylamide gel and visualize via fluorescence imaging. A truncated product band indicates successful polymerase arrest at the G4 site.

References

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